

Proper Disposal Procedures: 3'-Chlorobiphenyl-4-boronic acid

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Compound of Interest

Compound Name: 3'-Chlorobiphenyl-4-boronic acid

CAS No.: 1025496-32-5

Cat. No.: B3045168

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Urgent Safety Directive: DO NOT dispose of this compound down the drain. DO NOT mix with non-halogenated waste streams. DO NOT dispose of as general trash.

This compound contains a chlorine substituent on a biphenyl ring. Consequently, it must be managed as Halogenated Chemical Waste. Improper disposal risks the formation of persistent organic pollutants (POPs) or the release of toxic chlorobiphenyls into the water table.

Chemical Profile & Hazard Identification

Before initiating disposal, you must understand the chemical nature of the waste to ensure compatibility with waste streams.

Parameter	Data	Operational Implication
Chemical Name	3'-Chlorobiphenyl-4-boronic acid	Halogenated: Requires high-temperature incineration with scrubbing.
CAS Number	214907-29-8	Use for waste manifesting and inventory tracking.
Physical State	Solid (Powder)	Dust generation risk during transfer.
Key Hazards	Irritant (Skin/Eye/Resp), Acute Toxicity	PPE Mandatory: Nitrile gloves, safety glasses, lab coat.
Reactivity	Boronic acid moiety	Acid Sensitive: May undergo protodeboronation in strong acid, releasing 3-chlorobiphenyl.

The "Why" Behind the Protocol (Expertise & Causality)

- Halogenation Factor: The presence of the Chlorine atom (Cl) is the critical disposal determinant. If incinerated in a standard facility without acid gas scrubbers, chlorinated aromatics can form dioxins and furans. Therefore, this waste must be tagged specifically as "Halogenated" to ensure it is routed to a facility capable of handling these byproducts.
- **Prot
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